

Physicochemical properties of 9-Hexadecenyl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Hexadecenyl acetate

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An In-depth Technical Guide to the Physicochemical Properties of **9-Hexadecenyl Acetate**

This technical guide provides a comprehensive overview of the physicochemical properties, analytical methodologies, and biological context of **9-Hexadecenyl acetate**. The information is intended for researchers, scientists, and professionals involved in drug development, chemical ecology, and pest management. **9-Hexadecenyl acetate**, existing as two primary geometric isomers, (Z)-**9-Hexadecenyl acetate** and (E)-**9-Hexadecenyl acetate**, is a significant semiochemical, acting as a sex pheromone in numerous species of Lepidoptera (moths and butterflies)[1].

Physicochemical Properties

The biological activity and environmental fate of **9-Hexadecenyl acetate** are dictated by its physicochemical characteristics. While experimental data for some properties are not extensively published, the following tables summarize the known and computed values for both the (Z)- and (E)-isomers.

Table 1: General Physicochemical Properties of **9-Hexadecenyl Acetate**

Property	Value	Notes
Appearance	Colorless to pale yellow liquid[1]	
Solubility	Insoluble in water; Soluble in organic solvents[1]	Typical for long-chain esters.
Boiling Point	Not explicitly available; expected to be high.	A related compound, Z-9-dodecen-1-yl acetate, has a boiling point of 300.1 ± 21.0 °C at 760 Torr[2].
Melting Point	Not available[1]	
Density	Not explicitly available.	A related compound, (Z)-tetradec-9-enyl acetate, has a density of 0.875 g/mL[3].

Table 2: Molecular and Computed Properties of **9-Hexadecenyl Acetate**

Property	(Z)-9-Hexadecenyl acetate	(E)-9-Hexadecenyl acetate
Molecular Formula	$C_{18}H_{34}O_2$ [4][5]	$C_{18}H_{34}O_2$ [6][7]
Molecular Weight	282.46 g/mol [4][5]	282.4614 g/mol [7]
IUPAC Name	[(Z)-hexadec-9-enyl] acetate	[(E)-hexadec-9-enyl] acetate[1]
CAS Number	34010-20-3[5]	56218-69-0[1][6]
XLogP3	Not specified	6.8[1]
InChIKey	VAKBQCYSUVICLV-HJWRWDBZSA-N[4]	VAKBQCYSUVICLV-CMDGGOBGSA-N[6][7]

Experimental Protocols

Detailed methodologies are crucial for the synthesis, purification, and analysis of **9-Hexadecenyl acetate**. The following sections provide established protocols.

Synthesis via Modified Wittig Reaction

A common method for synthesizing (E)-alkenyl acetates like **(E)-9-Hexadecenyl acetate** is through a modified Wittig reaction. This approach offers good control over the stereochemistry of the double bond.

Protocol:

- Preparation of the Phosphonium Ylide (Wittig Reagent): A suitable phosphonium salt is prepared by reacting triphenylphosphine with an appropriate alkyl halide (e.g., a C7 halide) [1]. The salt is then treated with a strong base (e.g., n-butyllithium) in an anhydrous solvent like tetrahydrofuran (THF) to generate the ylide.
- Wittig Reaction: The aldehyde partner, such as 9-oxononyl acetate, is added to the ylide solution at a low temperature (e.g., -78 °C to 0 °C)[1]. The reaction mixture is allowed to warm to room temperature and stirred until completion, which can be monitored by Thin Layer Chromatography (TLC)[1].
- Work-up and Purification: The reaction is quenched with a saturated aqueous solution of ammonium chloride[1]. The product is extracted with an organic solvent (e.g., diethyl ether). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure[1].
- Purification by Column Chromatography: The crude product is purified using silica gel column chromatography to yield the pure **(E)-9-Hexadecenyl acetate**[1].

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the identification and purity assessment of **9-Hexadecenyl acetate**.

Protocol:

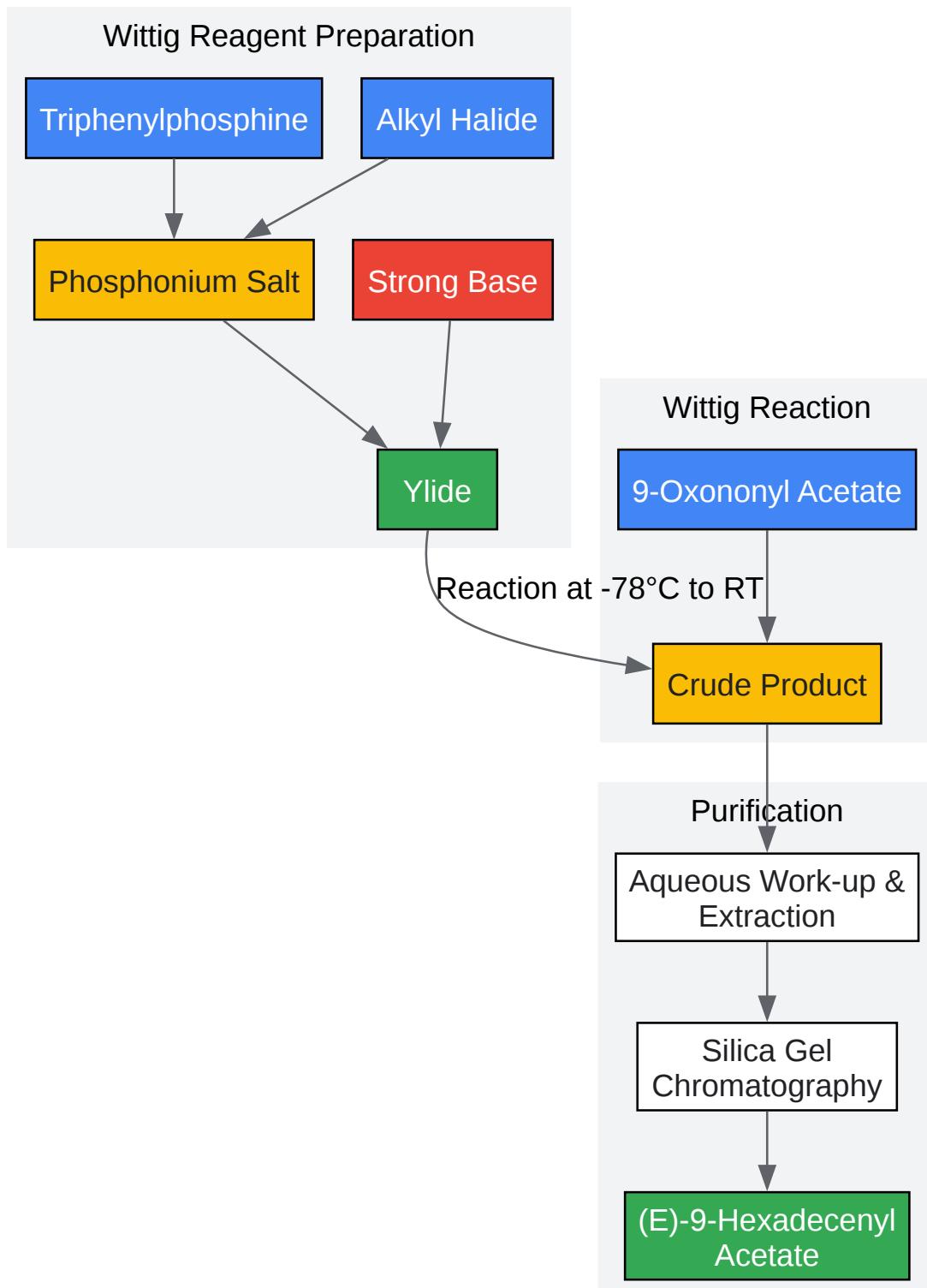
- Sample Preparation: A dilute solution of the **9-Hexadecenyl acetate** sample is prepared in a suitable organic solvent (e.g., hexane).

- Gas Chromatography (GC) Parameters:
 - Injector Temperature: 250°C[1].
 - Column: A non-polar capillary column (e.g., DB-5) is typically used[7].
 - Oven Temperature Program: A temperature ramp is employed, for instance, starting at 100°C for 1 minute, then increasing at a rate of 5°C/min to 275°C, and holding for 3 minutes[7].
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV[1].
 - Mass Range: A scan range of m/z 40-500 is generally sufficient[1].
 - Ion Source Temperature: 230°C[1].
 - Transfer Line Temperature: 280°C[1].
- Identification: The compound is identified by comparing its retention time and mass spectrum with those of an authentic standard and with entries in mass spectral libraries like NIST[1][7].

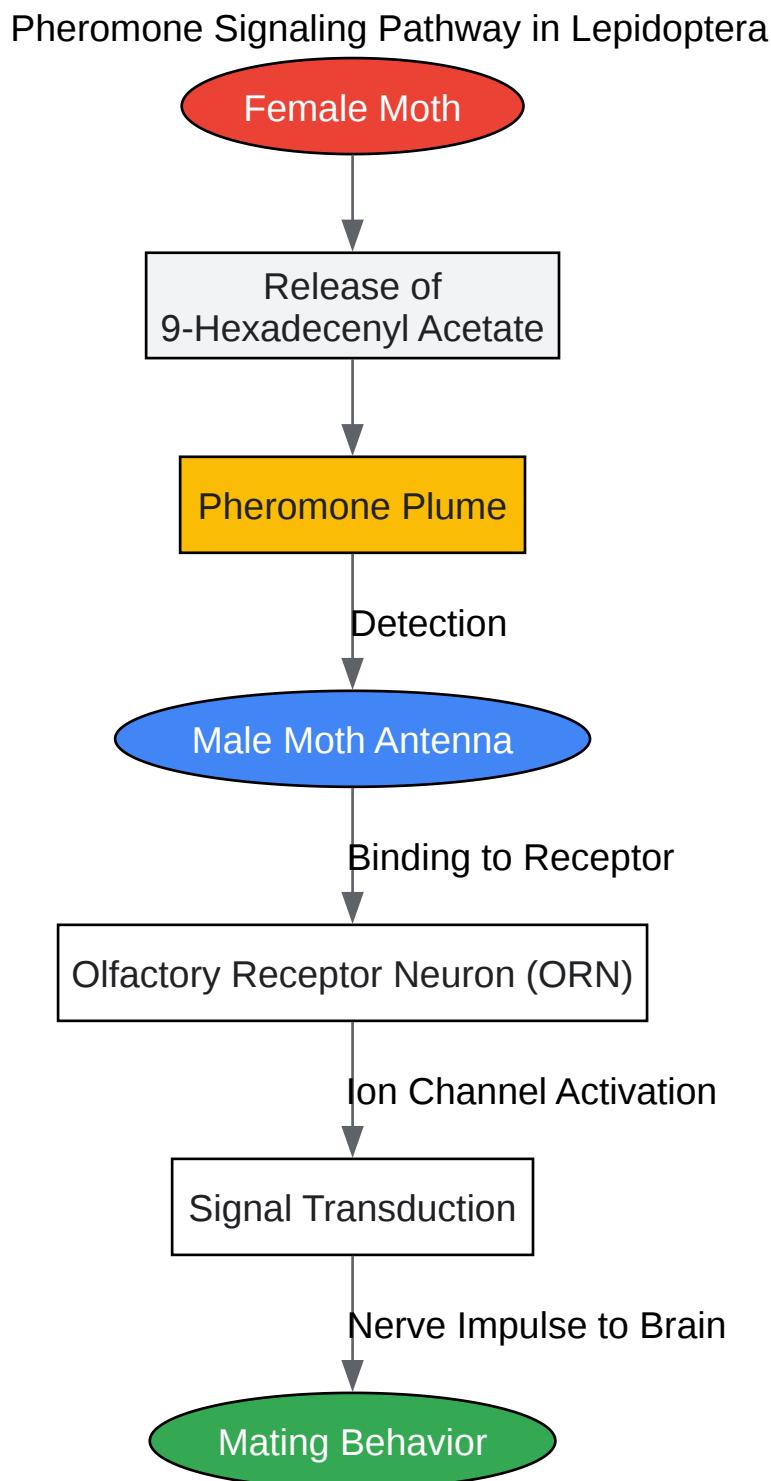
Visualizations

The following diagrams illustrate key workflows and biological pathways related to **9-Hexadecenyl acetate**.

Synthesis Workflow for (E)-9-Hexadecenyl Acetate

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Caption: A generalized workflow for the synthesis and purification of (E)-9-Hexadecenyl acetate.^[1]



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Caption: Simplified signaling pathway of **9-Hexadecenyl acetate** as a sex pheromone in moths.[\[1\]](#)

Biological Significance

(E)-**9-Hexadecenyl acetate** and its (Z)-isomer are crucial components of the sex pheromone blends of many lepidopteran species[\[1\]](#). Female moths release these compounds to attract males for mating. The male moths detect the specific pheromone blend with high sensitivity and specificity using specialized olfactory receptors on their antennae[\[1\]](#). This triggers a behavioral response, leading them to the source of the pheromone. The precise ratio of different isomers and related compounds is often critical for species-specific recognition. This biological role makes **9-Hexadecenyl acetate** a compound of great interest for developing environmentally friendly pest management strategies, such as mating disruption and attract-and-kill techniques[\[1\]](#).

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- To cite this document: BenchChem. [Physicochemical properties of 9-Hexadecenyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013443#physicochemical-properties-of-9-hexadecenyl-acetate>]

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